

# physical and chemical properties of 2,5-Dibutylbenzene-1,4-diol

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## Compound of Interest

Compound Name: 2,5-Dibutylbenzene-1,4-diol

Cat. No.: B15495539

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## An In-depth Technical Guide to 2,5-Dibutylbenzene-1,4-diol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and biological activity of **2,5-Dibutylbenzene-1,4-diol**, with a focus on the well-documented isomer, 2,5-di-tert-butylhydroquinone. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and related fields.

## Chemical Identity and Physical Properties

2,5-Di-tert-butylhydroquinone, also known as 2,5-di-tert-butylbenzene-1,4-diol, is a synthetic organic compound that belongs to the class of hydroquinones. It is widely recognized for its antioxidant properties.

Table 1: Physical and Chemical Properties of 2,5-Di-tert-butylhydroquinone

Property	Value	Source
CAS Number	88-58-4	
Molecular Formula	C14H22O2	
Molecular Weight	222.32 g/mol	
Appearance	Light beige to pink-beige crystalline powder	
Melting Point	212-218 °C	
Boiling Point	313 °C at 760 mmHg	
Solubility	Soluble in acetone, ethanol, ethyl acetate, and methanol.  Insoluble in water. The solubility in acetone increases more rapidly with increasing temperature compared to other solvents.	

## Spectral Data

The structural identification of 2,5-Di-tert-butylhydroquinone is supported by various spectroscopic techniques.

Table 2: Spectral Data for 2,5-Di-tert-butylhydroquinone

Spectrum Type	Key Features	Source
<sup>1</sup> H NMR (DMSO-d <sub>6</sub> )	δ 8.36 (s, 2H, OH), 6.60 (s, 2H, Ar-H), 1.29 (s, 18H, C(CH <sub>3</sub> ) <sub>3</sub> )	
<sup>13</sup> C NMR	Data available from Eastman Organic Chemicals, Rochester, New York.	
Infrared (IR)	The IR spectrum conforms to the structure. Key bands are expected for O-H and C-H stretching, and aromatic C=C bending.	
Mass Spectrometry	Data available.	

## Experimental Protocols

### Synthesis of 2,5-Di-tert-butylhydroquinone

A common method for the synthesis of 2,5-di-tert-butylhydroquinone involves the Friedel-Crafts alkylation of hydroquinone with tert-butanol in the presence of an acid catalyst.

Protocol:

- In a reaction vessel, combine 14.25% hydroquinone and 50% toluene and heat the mixture to 70-100°C.
- Slowly add a mixture of 10.72% tertiary butanol and 25% phosphoric acid to the reaction mixture over a period of 10 to 20 hours while maintaining the temperature at 85-105°C.
- After the addition is complete, allow the reaction to proceed for an additional period.
- Separate the lower phosphoric acid layer.
- Transfer the upper toluene layer to a crystallizer and cool to 30-40°C to precipitate the crude 2,5-di-tert-butylhydroquinone.

- Collect the crude product by filtration.

## Purification by Recrystallization

The crude product can be purified by recrystallization to obtain a product with a purity of over 99%.

Protocol:

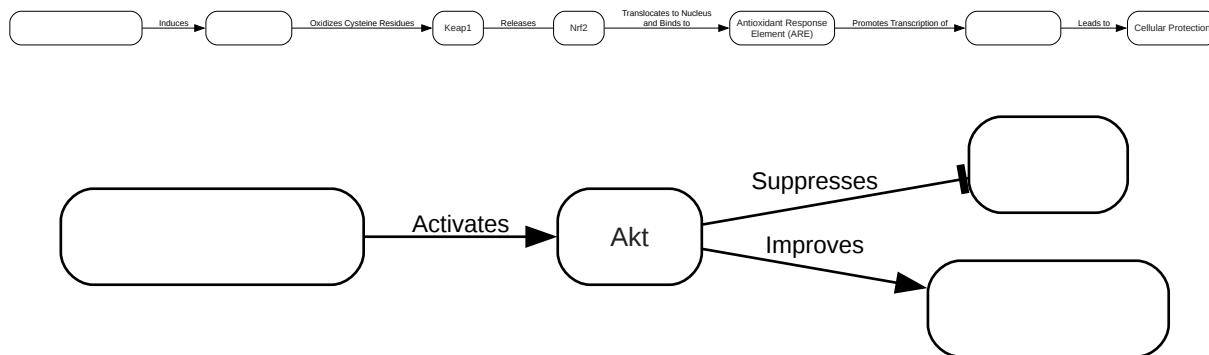
- Dissolve the crude 2,5-di-tert-butylhydroquinone in a suitable solvent, such as an acetone and water mixture, by heating to 75-95°C.
- Filter the hot solution to remove any insoluble impurities.
- Allow the filtrate to cool slowly to 15-25°C to induce crystallization.
- Collect the purified crystals by filtration and wash them with a small amount of cold solvent.
- Dry the crystals under vacuum at up to 80°C.

## Biological Activity and Signaling Pathways

2,5-Di-tert-butylhydroquinone exhibits significant biological activity, primarily as an antioxidant. Its mechanism of action involves the modulation of key signaling pathways, including the Nrf2 and Akt pathways.

### Nrf2-Mediated Antioxidant Response

Tert-butylhydroquinone (tBHQ), a closely related compound and metabolite, is a known activator of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway. This pathway is a critical cellular defense mechanism against oxidative stress.

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